

A Researcher's Guide to Procuring 3,3-Dimethyl-2-butanol-d3

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Compound of Interest

Compound Name: 3,3-Dimethyl-2-butanol-d3

Cat. No.: B15289596

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For researchers and scientists engaged in drug development and other advanced scientific fields, the acquisition of high-purity, isotopically labeled compounds is a critical step. This guide provides an in-depth overview of sourcing **3,3-Dimethyl-2-butanol-d3**, a deuterated analog of pinacolyl alcohol. This compound is valuable in various research applications, particularly as an internal standard in mass spectrometry-based analyses.

Compound Overview

3,3-Dimethyl-2-butanol-d3 is the deuterated form of 3,3-Dimethyl-2-butanol, where three hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis, as it shares chemical and physical properties with its non-deuterated counterpart but is distinguishable by its mass.^{[1][2]} The non-deuterated form is a precursor to certain chemical weapons, such as soman, and is also used in the synthesis of various organic compounds.^[3] The deuterated version, **3,3-Dimethyl-2-butanol-d3**, is specifically utilized in research settings to improve the accuracy and reliability of experimental results.^{[1][4]}

Commercial Suppliers

Several chemical suppliers specialize in stable isotope-labeled compounds and offer **3,3-Dimethyl-2-butanol-d3** for research purposes. The availability and product specifications may vary, so it is advisable to contact the suppliers directly for the most current information.

Supplier	Product Name	CAS Number	Unlabeled CAS Number	Notes
LGC Standards	3,3-Dimethyl-2-butanol-d3	55755-07-2	464-07-3	This product may require custom synthesis. [5] [6]
BOC Sciences	3,3-Dimethyl-2-butanol-[d3]	55755-07-2	464-07-3	Listed as an isotopic analog of 3,3-Dimethyl-2-butanol. [7]

This table is for informational purposes and does not represent a complete list of all available suppliers. Researchers should conduct their own due diligence before making a purchase.

Key Research Applications

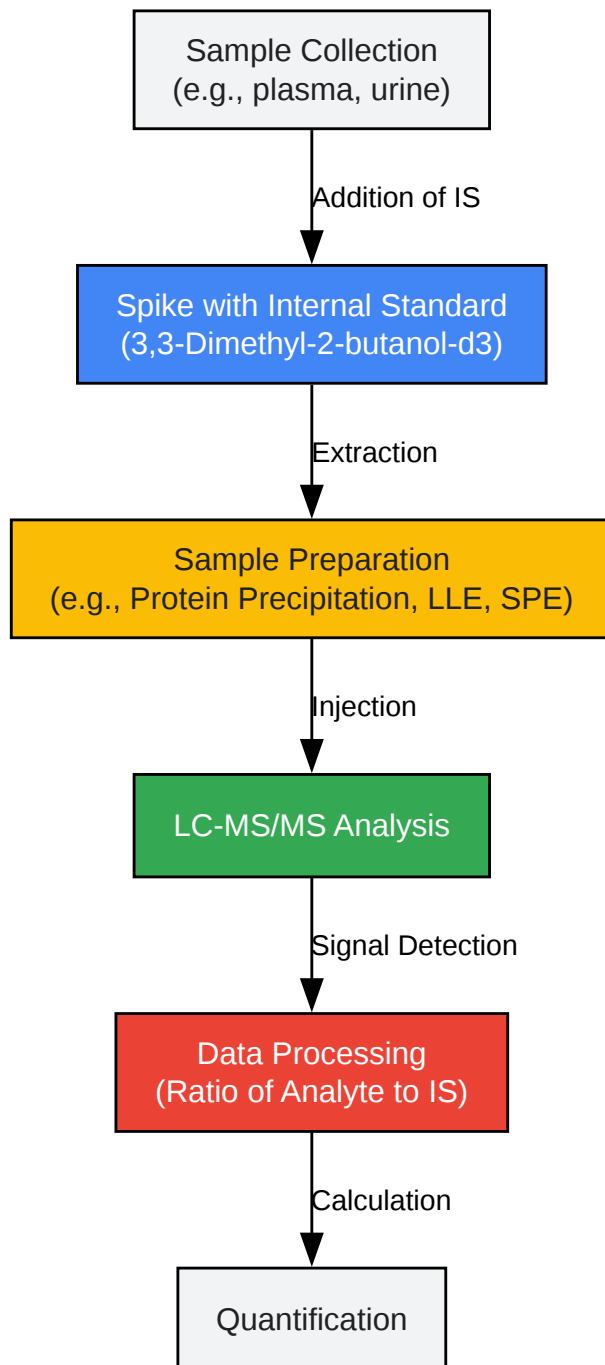
The primary application of **3,3-Dimethyl-2-butanol-d3** is as an internal standard in analytical chemistry, particularly in chromatography and mass spectrometry.[\[1\]](#)[\[8\]](#) The use of a deuterated internal standard is a widely accepted practice that helps to correct for variations in sample preparation, injection volume, and instrument response, thereby enhancing the precision and accuracy of quantitative measurements.[\[1\]](#)

One specific use is in the synthesis of 2,4-dicarboxy-pyrroles, which act as selective non-competitive mGluR1 antagonists.[\[7\]](#) This indicates its utility in medicinal chemistry and drug discovery research.

Experimental Workflow: Use as an Internal Standard

The following diagram illustrates a typical workflow for using **3,3-Dimethyl-2-butanol-d3** as an internal standard in a quantitative analysis experiment, such as in bioanalysis or pharmacokinetic studies.

Workflow for Use of a Deuterated Internal Standard

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Caption: A generalized workflow for quantitative analysis using a deuterated internal standard.

Methodologies for Synthesis and Application

While detailed, proprietary synthesis protocols are not publicly available, the general synthesis of 3,3-dimethyl-2-butanol is achieved through the reaction of pinacolone with hydrogen.[9][10] The deuterated version would be synthesized using a deuterated starting material or through hydrogen-deuterium exchange reactions.[2]

When using **3,3-Dimethyl-2-butanol-d3** as an internal standard, the following general protocol is advised:

- **Preparation of Stock Solutions:** Prepare a stock solution of **3,3-Dimethyl-2-butanol-d3** in a suitable organic solvent (e.g., methanol, acetonitrile). The concentration should be determined based on the expected concentration range of the analyte.
- **Sample Spiking:** A known volume of the internal standard stock solution is added to all samples, calibration standards, and quality control samples before any sample processing steps.
- **Sample Preparation:** The samples are then subjected to the appropriate extraction procedure, such as protein precipitation, liquid-liquid extraction (LLE), or solid-phase extraction (SPE), to remove interfering matrix components.
- **Instrumental Analysis:** The extracted samples are analyzed using a validated chromatographic method coupled with a mass spectrometer (e.g., LC-MS/MS). The mass spectrometer is set to monitor the specific mass-to-charge ratios (m/z) of both the analyte and the deuterated internal standard.
- **Data Analysis:** The peak area of the analyte is normalized to the peak area of the internal standard. A calibration curve is generated by plotting the peak area ratio against the concentration of the calibration standards. The concentration of the analyte in the unknown samples is then determined from this calibration curve.

By following these procedures, researchers can leverage the benefits of using a stable isotope-labeled internal standard to achieve highly reliable and reproducible quantitative results in their studies.

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References

- 1. Deuterated internal standards and bioanalysis by AptoChem [aptochem.com]
- 2. Trends in the Hydrogen–Deuterium Exchange at the Carbon Centers. Preparation of Internal Standards for Quantitative Analysis by LC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 3,3-二甲基-2-丁醇 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Is a deuterated internal standard appropriate for the reliable determination of olmesartan in human plasma? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 3,3-Dimethyl-2-butanol-d3 | LGC Standards [lgcstandards.com]
- 6. 3,3-Dimethyl-2-butanol-d3 | LGC Standards [lgcstandards.com]
- 7. isotope.bocsci.com [isotope.bocsci.com]
- 8. researchgate.net [researchgate.net]
- 9. Page loading... [guidechem.com]
- 10. 3,3-Dimethyl-2-butanol | C₆H₁₄O | CID 10045 - PubChem [pubchem.ncbi.nlm.nih.gov]
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